Application Note: Strategic Utilization of CAS 900186-88-1 in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(5-Bromopyridin-2-yl)methyl 2,2,2-trifluoroacetate*
Cat. No.:	*B14773758*

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Compound Identity: **(5-Bromopyridin-2-yl)methyl 2,2,2-trifluoroacetate** CAS Registry Number: 900186-88-1 Molecular Formula: C

H

BrF

NO

Molecular Weight: 284.03 g/mol [1]

Introduction & Strategic Utility

In the landscape of modern drug discovery, CAS 900186-88-1 serves as a high-value electrophilic building block. It is the activated trifluoroacetate ester of (5-bromopyridin-2-yl)methanol. Unlike its chlorinated or brominated analogs (e.g., 5-bromo-2-(chloromethyl)pyridine), this trifluoroacetate derivative offers distinct advantages in nucleophilic substitution reactions:

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- Enhanced Leaving Group Ability: The trifluoroacetate (TFA) group is a superior leaving group compared to halides in certain S

  2 reactions, often allowing for milder reaction conditions (lower temperatures, weaker bases).

- Solubility & Handling: It provides a lipophilic handle that is often more stable to hydrolysis than the corresponding benzyl bromide equivalents, which can degrade rapidly in moist air.

- Dual-Functionalization Potential: The molecule contains two distinct reactive sites:

  - Site A (Electrophilic Methylene): Allows for the attachment of the pyridine ring to nucleophiles (amines, phenols, thiols) via alkylation.

  - Site B (Aryl Bromide): Serves as a handle for downstream palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), enabling the construction of complex biaryl scaffolds common in kinase inhibitors and antiviral agents.

Target Applications

- Kinase Inhibitors: Installation of the 5-bromopyridin-2-yl-methyl motif as a hinge-binding or solvent-exposed moiety.

- Antiviral Agents: Synthesis of HIV integrase inhibitors and HCV NS5A inhibitors where pyridine cores modulate metabolic stability and solubility.

- PROTAC Linkers: Construction of rigid, heteroaryl linkers requiring precise orthogonal functionalization.

Experimental Protocols

Protocol A: Preparation of CAS 900186-88-1 (In-Situ Activation)

Note: While available commercially, in-situ preparation from the alcohol precursor is often preferred to ensure maximum reactivity and purity.

Reagents:

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- (5-Bromopyridin-2-yl)methanol (CAS 88139-91-7)[2]
- Trifluoroacetic anhydride (TFAA)
- Triethylamine (Et

  N)
- Dichloromethane (DCM, anhydrous)

Step-by-Step Methodology:

- Dissolution: Charge a flame-dried reaction vessel with (5-Bromopyridin-2-yl)methanol (1.0 equiv) and anhydrous DCM (10 V). Cool the solution to 0 °C under nitrogen atmosphere.
- Base Addition: Add Et

  N (1.2 equiv) dropwise, maintaining the temperature below 5 °C.
- Activation: Slowly add Trifluoroacetic anhydride (1.1 equiv) over 15 minutes. The reaction is exothermic; control addition rate to maintain T < 5 °C.
- Reaction: Stir at 0 °C for 1 hour. Monitor conversion by TLC or LC-MS (Note: The ester is reactive; avoid protic solvents in LC-MS mobile phase if possible, or quench immediately).
- Work-up (Optional): For immediate use, the solution can be used directly in the next step (telescoped process). If isolation is required, wash rapidly with cold saturated NaHCO

  , dry over MgSO

  , and concentrate in vacuo at < 30 °C. Caution: The product is thermally sensitive.

Protocol B: N-Alkylation of a Pharmacophore (General Procedure)

Objective: To attach the (5-bromopyridin-2-yl)methyl moiety to a secondary amine scaffold.

Reagents:

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- Secondary Amine Scaffold (Nucleophile)
- CAS 900186-88-1 (Electrophile)[1]
- N,N-Diisopropylethylamine (DIPEA)
- Acetonitrile (ACN)

Step-by-Step Methodology:

- Setup: Dissolve the Secondary Amine (1.0 equiv) in ACN (10 V). Add DIPEA (2.0 equiv).
- Addition: Add a solution of CAS 900186-88-1 (1.1 equiv) in ACN dropwise at Room Temperature (RT).
- Optimization:
  - Standard: Stir at RT for 4–6 hours.
  - Sluggish Nucleophiles: Heat to 50 °C.
- Monitoring: Monitor the disappearance of the amine by HPLC. The formation of the tertiary amine product should be the major peak.
- Quench & Isolation: Dilute with Ethyl Acetate, wash with water and brine. Dry organic layer over Na

  SO

  .[3] Purify via silica gel chromatography (Gradient: 0–50% EtOAc in Hexanes).

Protocol C: Downstream Suzuki Coupling (Library Synthesis)

Objective: To functionalize the aryl bromide handle.

Reagents:

- Alkylated Product (from Protocol B)

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- Aryl Boronic Acid (1.5 equiv)
- Pd(dppf)Cl

  ·DCM (0.05 equiv)
- K

  CO

  (2.0 M aqueous solution, 3.0 equiv)
- 1,4-Dioxane[1]

Methodology:

- Degassing: Combine the Alkylated Product, Aryl Boronic Acid, and Pd catalyst in 1,4-Dioxane. Sparge with argon for 5 minutes.
- Base Addition: Add the degassed K

  CO

  solution.
- Reaction: Seal the vessel and heat to 90 °C for 2–4 hours.
- Purification: Filter through Celite, concentrate, and purify via preparative HPLC.

Analytical Data & Process Control

Key Characterization Parameters

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Parameter	Specification	Method
Appearance	Colorless to pale yellow oil/low-melting solid	Visual
Purity	> 97.0%	HPLC (254 nm)
H-NMR (CDCl)	8.65 (d, 1H), 7.85 (dd, 1H), 7.35 (d, 1H), 5.40 (s, 2H)	400 MHz NMR
F-NMR	-75.0 ppm (approx)	19F-NMR
Stability	Moisture sensitive; store at -20 °C under inert gas	Stability Testing

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Alkylation)	Hydrolysis of Trifluoroacetate ester	Ensure all solvents are anhydrous. Avoid exposure to air. Use the reagent immediately after preparation.
Formation of Bis-alkylation	Excess Electrophile	Strictly control stoichiometry (1.0–1.1 equiv). Add electrophile slowly to the nucleophile.
Decomposition on Silica	Acid sensitivity of product	Add 1% Et N to the eluent during purification to neutralize silica acidity.

Reaction Workflow Visualization

The following diagram illustrates the logical flow from the starting alcohol to the final biaryl pharmaceutical intermediate, highlighting the critical branching point provided by CAS 900186-88-1.

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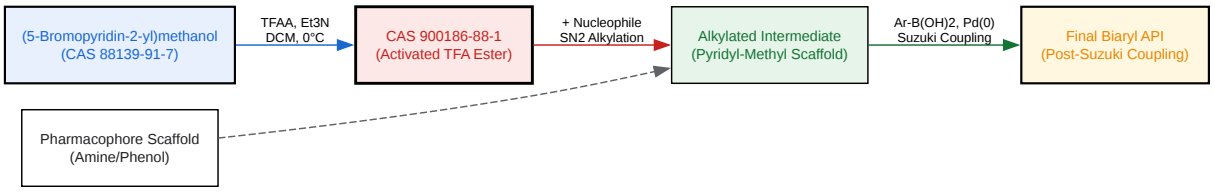

Figure 1: Synthetic workflow utilizing CAS 900186-88-1 for divergent drug synthesis.

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Figure 1: Synthetic workflow utilizing CAS 900186-88-1. The trifluoroacetate ester serves as a reactive linchpin, enabling the modular assembly of pyridine-containing drug candidates.

References

- Compound Identification: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5200169, (5-Bromopyridin-2-yl)methanol. Retrieved from [Link] (Precursor to CAS 900186-88-1).

- Synthetic Application (HIV): GlaxoSmithKline ViiV Healthcare (2020). International Patent WO 2020/003093 A1: Spirocyclic Pyridinone Derivatives as HIV Integrase Inhibitors. (Describes the use of 5-bromo-2-methylpyridine derivatives in antiviral synthesis).
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